

An In-depth Technical Guide to Methyl 2,6-difluoropyridine-3-carboxylate

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Compound of Interest

Compound Name: Methyl 2,6-difluoropyridine-3-carboxylate

Cat. No.: B040223

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and spectral data of **Methyl 2,6-difluoropyridine-3-carboxylate**, a fluorinated pyridine derivative of significant interest in medicinal chemistry and drug discovery.

Core Chemical Properties

Methyl 2,6-difluoropyridine-3-carboxylate, also known as Methyl 2,6-difluoronicotinate, is a halogenated heterocyclic compound. The presence of two fluorine atoms on the pyridine ring significantly influences its electronic properties, reactivity, and potential biological activity.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₅ F ₂ NO ₂	Biosynth[1], PubChemLite[2]
Molecular Weight	173.12 g/mol	Biosynth[1]
CAS Number	117671-02-0	Biosynth[1], ChemicalBook[3]
Melting Point	21 °C	Biosynth[1]
Appearance	White to light yellow powder or crystal	Chem-Impex (for a related compound)[4]
Storage Temperature	2°C - 8°C	Biosynth[1], ChemicalBook[3]

Spectroscopic Data

Detailed experimental spectral data for **Methyl 2,6-difluoropyridine-3-carboxylate** is not readily available in public databases. However, predicted data and data from analogous compounds can provide valuable insights.

Mass Spectrometry

Predicted collision cross-section (CCS) values for various adducts of **Methyl 2,6-difluoropyridine-3-carboxylate** have been calculated, which can aid in its identification in mass spectrometry-based assays.[2]

Predicted Collision Cross Section (CCS) Data[2]

Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	174.03612	128.5
[M+Na] ⁺	196.01806	138.9
[M-H] ⁻	172.02156	129.0
[M+NH ₄] ⁺	191.06266	147.9
[M+K] ⁺	211.99200	137.4

Nuclear Magnetic Resonance (NMR) and Infrared (IR) Spectroscopy

While specific spectra for the target molecule are not available, the spectra of the parent heterocycle, 2,6-difluoropyridine, can serve as a reference for the pyridine ring signals.

- ^1H NMR of 2,6-difluoropyridine: The proton NMR spectrum of 2,6-difluoropyridine would show signals corresponding to the protons on the pyridine ring, with chemical shifts and coupling constants influenced by the two fluorine atoms.[3][5]
- ^{13}C NMR of 2,6-difluoropyridine: The carbon NMR spectrum would reveal the chemical shifts of the carbon atoms in the pyridine ring, with the carbons bonded to fluorine exhibiting characteristic splitting patterns.
- IR of 2,6-difluoropyridine: The infrared spectrum would display characteristic absorption bands for the C-F bonds and the pyridine ring vibrations.

Synthesis and Reactivity

Experimental Protocol: A Likely Synthesis Route

A specific, detailed experimental protocol for the synthesis of **Methyl 2,6-difluoropyridine-3-carboxylate** is not widely published. However, a plausible route can be adapted from the synthesis of structurally similar compounds, such as the esterification of the corresponding carboxylic acid.

Protocol: Fischer Esterification of 2,6-difluoronicotinic acid

This protocol is a generalized procedure based on the Fischer esterification of carboxylic acids.

Materials and Reagents:

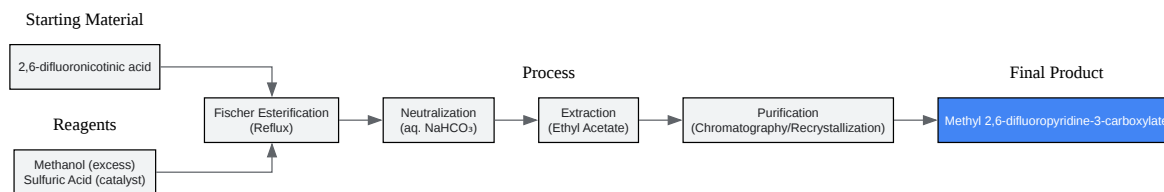
- 2,6-difluoronicotinic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated aqueous solution)

- Anhydrous sodium sulfate
- Organic solvent (e.g., ethyl acetate)

Procedure:

- In a round-bottom flask, dissolve 2,6-difluoronicotinic acid in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Neutralize the excess acid by slowly adding a saturated aqueous solution of sodium bicarbonate until effervescence ceases.
- Extract the product into an organic solvent such as ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure to obtain the crude **Methyl 2,6-difluoropyridine-3-carboxylate**.
- Purify the crude product by column chromatography or recrystallization if necessary.

Logical Workflow for Synthesis



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Caption: A logical workflow for the synthesis of **Methyl 2,6-difluoropyridine-3-carboxylate** via Fischer esterification.

Reactivity and Potential Applications

The electron-withdrawing nature of the two fluorine atoms and the carboxylate group makes the pyridine ring of **Methyl 2,6-difluoropyridine-3-carboxylate** susceptible to nucleophilic aromatic substitution (S_NAr) reactions. The fluorine atoms can act as leaving groups, allowing for the introduction of various nucleophiles at the 2- and 6-positions. This reactivity makes it a valuable building block for the synthesis of more complex substituted pyridines.

Fluorinated pyridines are a prominent class of compounds in drug discovery. The incorporation of fluorine can enhance metabolic stability, binding affinity, and bioavailability of drug candidates.^[6] While specific biological activities for **Methyl 2,6-difluoropyridine-3-carboxylate** are not extensively documented, it is described as a regioselective dopamine receptor antagonist.^[1]

Safety and Handling

Safety data for **Methyl 2,6-difluoropyridine-3-carboxylate** is limited. However, data for the related compound, 2,6-difluoropyridine, indicates that it is a flammable liquid and may cause skin, eye, and respiratory irritation.^[7] Standard laboratory safety precautions should be taken when handling this class of compounds.

General Handling Precautions:

- Handle in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.

First Aid Measures (based on 2,6-difluoropyridine):

- In case of skin contact: Immediately wash with plenty of soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Move the person into fresh air.
- If swallowed: Rinse mouth. Do NOT induce vomiting.

Seek medical attention if any symptoms persist.

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